

Technical Guide: Certificate of Analysis for Levo Mepromazine-d3

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Compound of Interest

Compound Name: *Levo Mepromazine-d3*

Cat. No.: *B15554923*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the typical data and methodologies presented in a Certificate of Analysis (CoA) for **Levo Mepromazine-d3**. This document serves as a critical resource for ensuring the quality, identity, and purity of this stable isotope-labeled internal standard, which is essential for quantitative bioanalytical studies.

Product Information

Parameter	Specification
Chemical Name	(R)-2-Methoxy-N,N,β-trimethyl-d3-10H-phenothiazine-10-propanamine
Product Code	Varies by supplier
CAS Number	1185071-29-7 (for racemic-d3)
Unlabeled CAS Number	60-99-1
Molecular Formula	C ₁₉ H ₂₁ D ₃ N ₂ OS
Molecular Weight	331.49 g/mol
Storage Conditions	-20°C, protected from light and moisture

Analytical Data

The following tables summarize the quantitative data typically found in a CoA for **Levo Mepromazine-d3**. These values are representative and may vary between different lots and suppliers.

Table 2.1: Identity and Purity

Test	Method	Specification	Result
Purity (by HPLC)	HPLC-UV	≥ 98.0%	99.5%
Chemical Identity	¹ H-NMR	Conforms to structure	Conforms
Mass Identity	MS (ESI+)	Conforms to structure	Conforms
Isotopic Purity	MS	≥ 99% Deuterium	99.6%

Table 2.2: Physical Characteristics

Test	Method	Specification	Result
Appearance	Visual Inspection	White to off-white solid	Off-white solid
Solubility	Visual Inspection	Soluble in Methanol, DMSO	Soluble in Methanol

Experimental Protocols

Detailed methodologies for the key analytical experiments are provided below. These protocols are based on established methods for the analysis of phenothiazine derivatives.

High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the purity of **Levo Mepromazine-d3**.
- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm).
- Mobile Phase: A gradient mixture of Acetonitrile and a phosphate buffer (pH adjusted).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Injection Volume: 10 µL.
- Procedure: A solution of **Levo Mepromazine-d3** is prepared in the mobile phase and injected into the HPLC system. The peak area of the main component is compared to the total peak area of all components to calculate the purity.

Nuclear Magnetic Resonance (¹H-NMR) Spectroscopy

- Objective: To confirm the chemical structure of **Levo Mepromazine-d3**.
- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz).

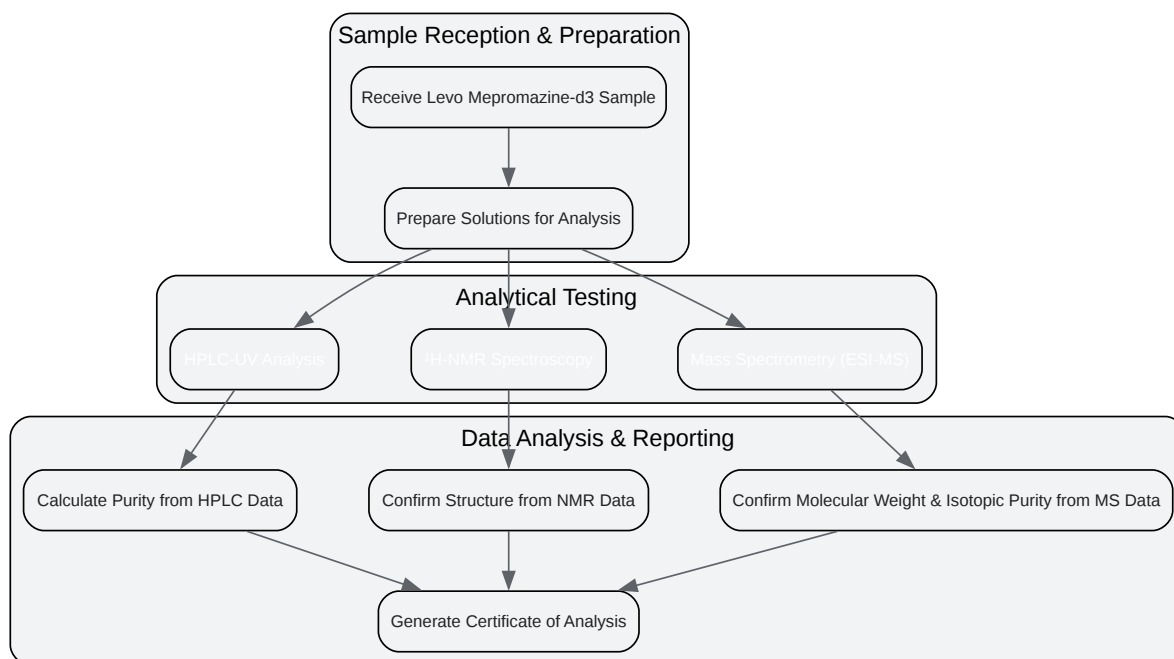
- Solvent: Deuterated chloroform (CDCl_3) or Dimethyl sulfoxide- d_6 (DMSO-d_6).
- Procedure: A sample of **Levo Mepromazine- d_3** is dissolved in the deuterated solvent, and the ^1H -NMR spectrum is acquired. The chemical shifts, splitting patterns, and integration of the peaks are analyzed to confirm the expected molecular structure. The absence of a signal corresponding to the N-methyl protons confirms the deuteration.

Mass Spectrometry (MS)

- Objective: To confirm the molecular weight and isotopic purity of **Levo Mepromazine- d_3** .
- Instrumentation: A mass spectrometer with an electrospray ionization (ESI) source.
- Mode: Positive ion mode (ESI^+).
- Procedure: A dilute solution of the sample is infused into the mass spectrometer. The resulting mass spectrum is analyzed for the presence of the protonated molecular ion $[\text{M}+\text{H}]^+$ at the expected m/z value. The isotopic distribution is examined to confirm the incorporation of three deuterium atoms.

Visualizations

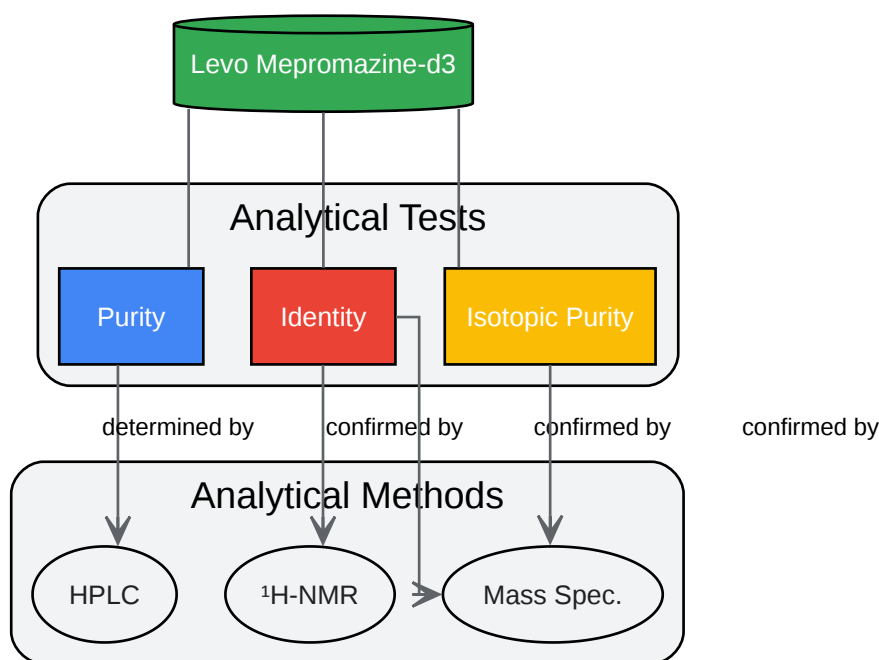
Diagram 4.1: Analytical Workflow for Levo Mepromazine- d_3 CoA



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Caption: Workflow for CoA Generation.

Diagram 4.2: Logical Relationship of Analytical Techniques



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Caption: Analytical Technique Relationships.

- To cite this document: BenchChem. [Technical Guide: Certificate of Analysis for Levo Mepromazine-d3]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15554923/docs#technical-guide-certificate-of-analysis-for-levo-mepromazine-d3\]](https://www.benchchem.com/product/b15554923/docs#technical-guide-certificate-of-analysis-for-levo-mepromazine-d3)

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